

In-depth Technical Guide: Desrhamnosylmartynoside (CAS 136055-64-6)

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Compound of Interest

Compound Name: Desrhamnosylmartynoside

Cat. No.: B1149586

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To the Valued Researcher, Scientist, or Drug Development Professional,

This guide serves as a comprehensive resource on the phenylethanoid glycoside, **Desrhamnosylmartynoside**. Our objective is to furnish you with the most current and detailed technical information available to support your research and development endeavors.

Compound Identification

Compound Name	Desrhamnosylmartynoside
CAS Number	136055-64-6
Molecular Formula	C ₂₅ H ₃₀ O ₁₁
Molecular Weight	506.5 g/mol
Synonyms	Calceolarioside B, Desrhamnosyl isoacteoside

Physicochemical Properties

Property	Value
Appearance	Solid powder
Purity	≥98% (as offered by various suppliers)
Solubility	Soluble in DMSO, Methanol, Ethanol
Storage	Recommended storage at 2-8°C for up to 24 months. For stock solutions, aliquoting and storing at -20°C is advised for up to two weeks.

Biological Activity and Potential Applications

Initial investigations and data from chemical suppliers suggest that **Desrhamnosylmartynoside** possesses noteworthy biological activities, positioning it as a compound of interest for further research.

Anti-inflammatory Activity

Desrhamnosylmartynoside is noted for its potential anti-inflammatory properties. While specific quantitative data from dedicated studies on this compound are not extensively available in publicly accessible literature, related compounds in the phenylethanoid glycoside class have demonstrated inhibition of pro-inflammatory mediators. The mechanism of action is hypothesized to involve the modulation of key signaling pathways implicated in inflammation.

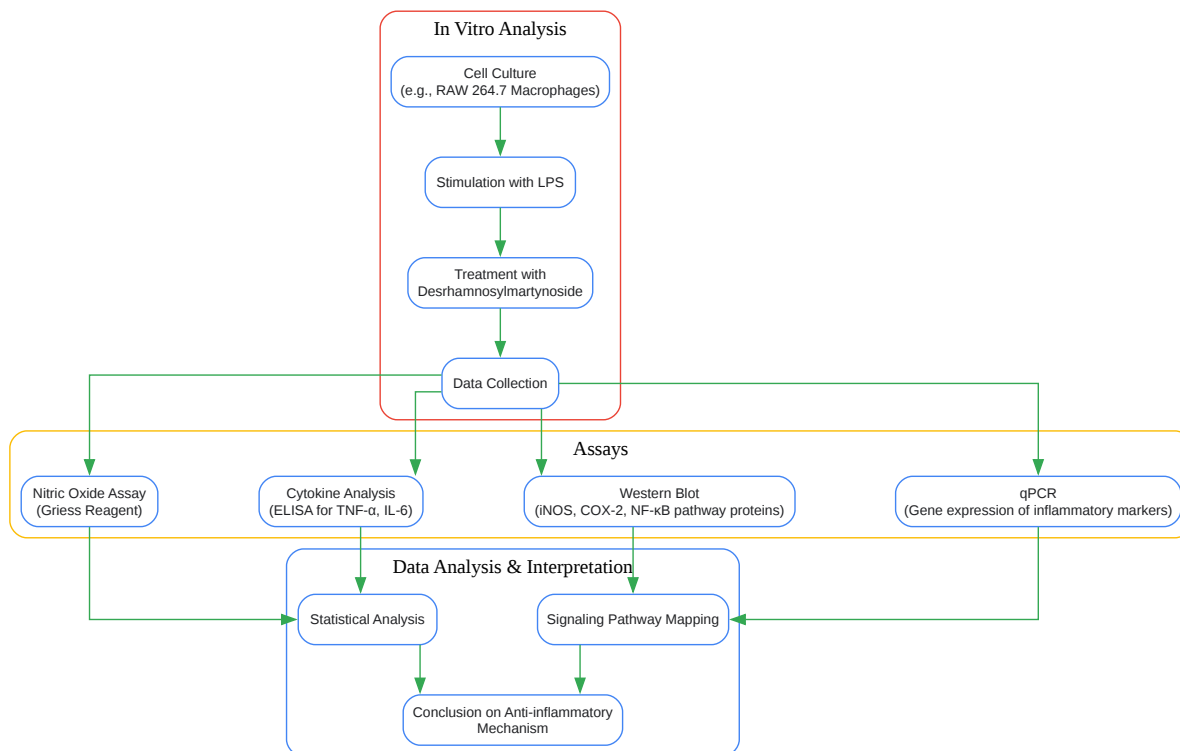
Signaling Pathway Inhibition

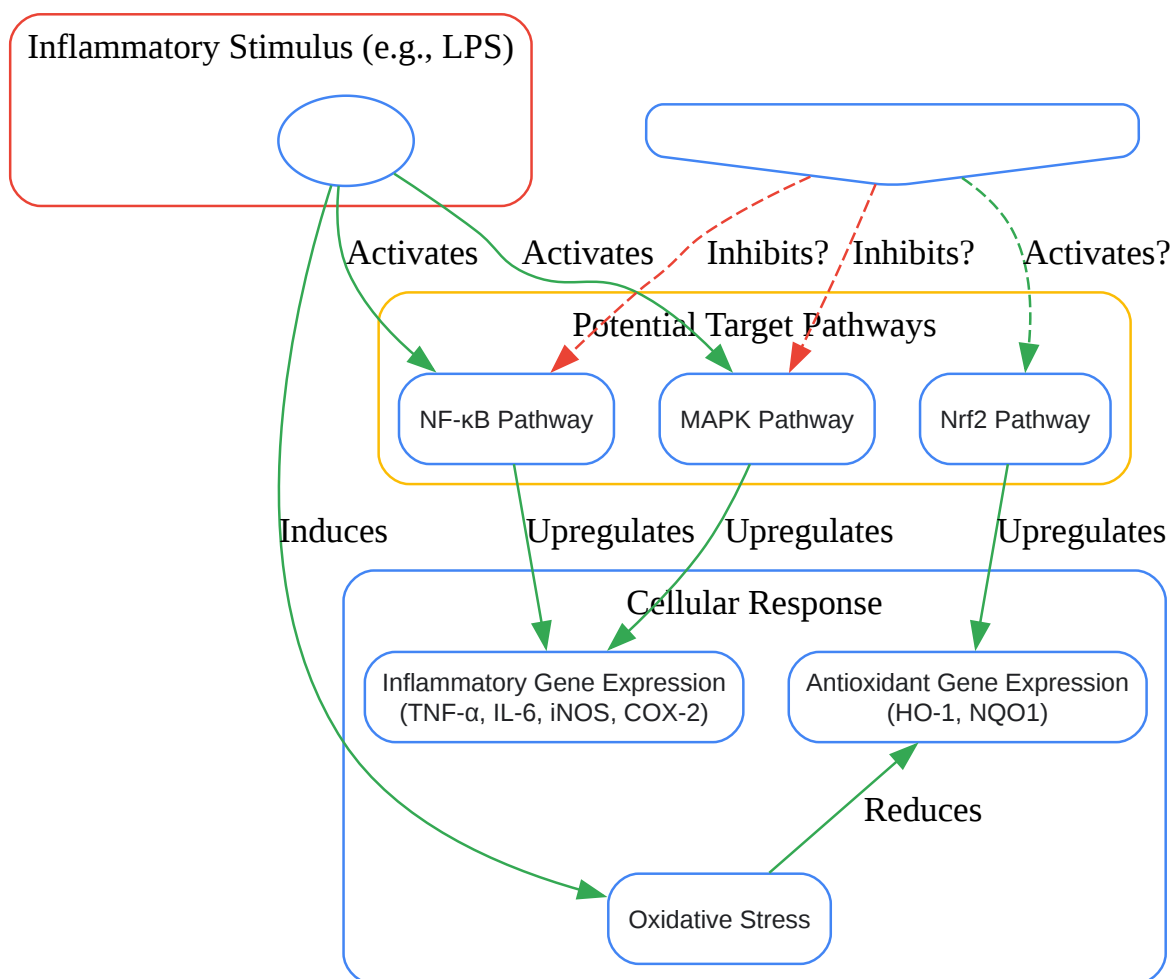
There are indications that **Desrhamnosylmartynoside** may act as a signaling inhibitor. This suggests its potential to interfere with specific cellular communication cascades that are often dysregulated in various disease states. The precise pathways targeted by **Desrhamnosylmartynoside** are a critical area for future investigation.

Experimental Protocols

Detailed experimental protocols specifically utilizing **Desrhamnosylmartynoside** are not widely published. However, based on the suggested biological activities, the following are representative experimental workflows that could be adapted for its study.

Workflow for Investigating Anti-inflammatory Effects





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